

6-N-Biotinylaminohexanol: A Technical Overview for Researchers

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Compound of Interest

Compound Name: 6-N-Biotinylaminohexanol

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This technical guide provides an in-depth overview of **6-N-Biotinylaminohexanol**, a versatile reagent for researchers, scientists, and drug development professionals. This document outlines its chemical properties, synthesis, and key applications, with a focus on its utility in affinity-based experimental procedures.

Core Chemical Data

6-N-Biotinylaminohexanol is a chemical compound that incorporates a biotin molecule linked to a hexanolamine spacer. This structure is pivotal for its application in biotechnology and molecular biology, primarily leveraging the high-affinity interaction between biotin and streptavidin. The terminal hydroxyl group on the hexanol spacer allows for further chemical modifications.

Property	Value	Source
Molecular Weight	343.48 g/mol	[1][2]
Molecular Formula	C16H29N3O3S	[1][3]
CAS Number	106451-92-7	[1][3]
Alternate Names	(3aS,4S,6aR)-Hexahydro-N-(6-hydroxyhexyl)-2-oxo-1H-thieno[3,4-d]imidazole-4-pentanamide	[1]
Appearance	White to off-white powder	
Solubility	Soluble in DMSO	[1]
Storage	-20°C	[3]

Synthesis and Experimental Protocol

The synthesis of **6-N-Biotinylaminohexanol** can be achieved through the reaction of a biotin derivative with 6-aminohexanol. A common method involves the use of d-Biotin p-nitrophenyl ester as the biotin source.

Experimental Protocol: Synthesis of 6-N-Biotinylaminohexanol

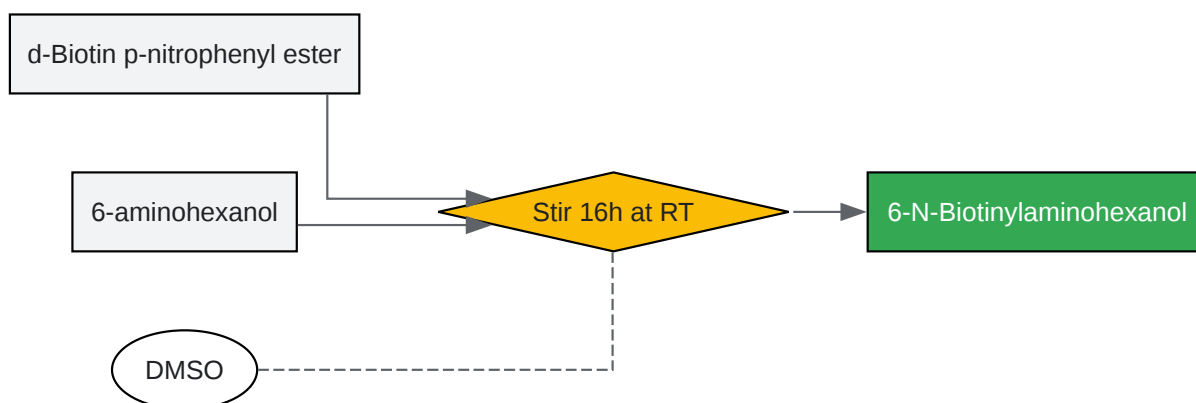
Materials:

- d-Biotin p-nitrophenyl ester
- 6-aminohexanol
- Dimethyl sulfoxide (DMSO)
- Dichloromethane (CH₂Cl₂)
- Methanol (MeOH)

- p-dimethylaminocinnamaldehyde (for TLC visualization)
- Ninhydrin (for TLC visualization)

Procedure:

- Dissolve d-Biotin p-nitrophenyl ester (1.37 mmol) and 6-aminohexanol (1.37 mmol) in DMSO (5 mL).^[1]
- Stir the reaction mixture for 16 hours at room temperature.^[1]
- Pour the mixture into water to precipitate the product.
- Filter the precipitate and wash with water.
- Dry the product under vacuum.
- The progress and purity of the reaction can be monitored by Thin Layer Chromatography (TLC) using a mobile phase of 4:1 CH₂Cl₂:MeOH.^[1]
- Visualize the product spot on the TLC plate using p-dimethylaminocinnamaldehyde.^[1]
- Confirm the absence of the primary amine starting material by staining with ninhydrin, which should yield a negative result.^[1]



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Synthesis of **6-N-Biotinylaminohexanol**.

Applications in Research

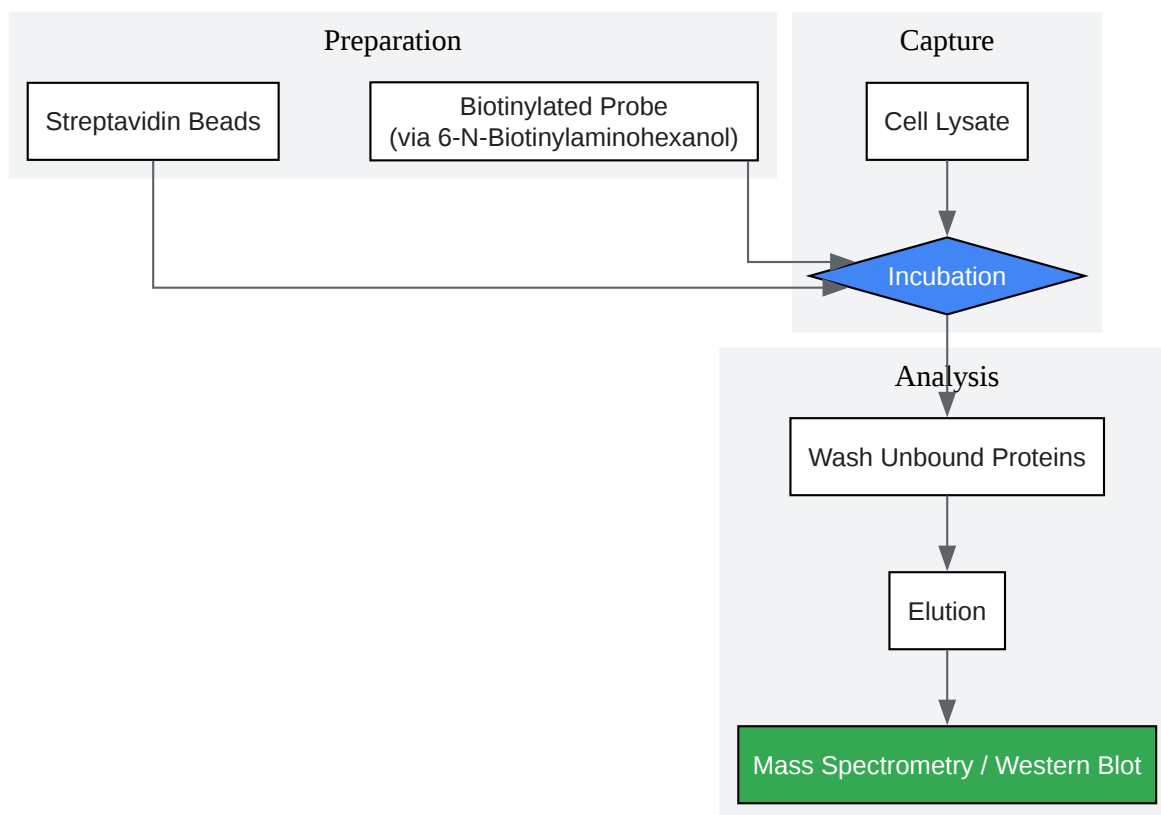
The primary utility of **6-N-Biotinylaminohexanol** stems from the biotin moiety, which exhibits a strong and specific interaction with streptavidin and avidin proteins. This property makes it an invaluable tool for a variety of affinity-based applications.

Affinity Chromatography and Pull-Down Assays

6-N-Biotinylaminohexanol can be conjugated to other molecules of interest, such as proteins, peptides, or small molecule inhibitors, through its terminal hydroxyl group. The resulting biotinylated probe can then be used to capture interacting partners from complex biological mixtures.

General Workflow:

- **Immobilization:** Streptavidin-coated beads are prepared as the affinity matrix.
- **Binding:** The biotinylated probe (e.g., a drug conjugated to **6-N-Biotinylaminohexanol**) is incubated with the streptavidin beads, allowing for strong and specific binding.
- **Incubation:** The bead-probe complex is then incubated with a cell lysate or other biological sample containing potential binding partners.
- **Washing:** Unbound proteins are washed away, leaving the target protein complex bound to the beads.
- **Elution:** The captured proteins are eluted from the beads for subsequent analysis by techniques such as mass spectrometry or Western blotting.



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General workflow for affinity capture.

While **6-N-Biotinylaminohexanol** itself is not directly involved in cellular signaling, its application in creating biotinylated probes allows for the study of signaling pathway components. For instance, a biotinylated inhibitor can be used to isolate its target kinase and associated proteins, thereby elucidating protein-protein interactions within a specific signaling cascade.

Conclusion

6-N-Biotinylaminohexanol is a fundamental tool for researchers engaged in the study of molecular interactions. Its straightforward synthesis and the robust nature of the biotin-

streptavidin interaction provide a reliable method for the isolation and analysis of target biomolecules. The experimental framework provided herein serves as a guide for its synthesis and application in affinity-based research methodologies.

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